

Application Note: Quantification of 2-Tridecanone using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: 2-Tridecanone

Cat. No.: B165437

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Introduction

2-Tridecanone is a naturally occurring methyl ketone found in various plants and insects, playing a significant role in plant defense mechanisms and insect communication. Notably, it has been identified as a potent insecticide in the wild tomato species *Lycopersicon hirsutum* f. *glabratum*, where it is found in significantly higher concentrations—reportedly 72 times more abundant—than in cultivated tomato varieties (*Lycopersicon esculentum*)^[1]. Its presence is linked to resistance against various insect pests^[2]. The quantification of **2-tridecanone** is therefore crucial for agricultural research, development of natural pesticides, and in the flavor and fragrance industry. This application note details a robust and sensitive method for the quantification of **2-tridecanone** in plant matrices using Gas Chromatography-Mass Spectrometry (GC-MS).

Principle

This method utilizes headspace solid-phase microextraction (HS-SPME) for the extraction and concentration of volatile **2-tridecanone** from the sample matrix. The extracted analyte is then thermally desorbed into the gas chromatograph for separation and subsequently detected and quantified by a mass spectrometer operating in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity. An internal standard is used to ensure accuracy and precision.

Experimental Protocols

1. Materials and Reagents

- Standards: **2-Tridecanone** ($\geq 99\%$ purity), 2-Undecanone (Internal Standard, $\geq 99\%$ purity)
- Solvents: Methanol (HPLC grade), Hexane (GC grade)
- Sample Matrix: Tomato leaf tissue (or other relevant plant material)
- SPME Fibers: Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) 50/30 μm
- Vials: 20 mL headspace vials with magnetic screw caps and PTFE/silicone septa

2. Standard Preparation

- Primary Stock Solutions (1000 $\mu\text{g/mL}$): Accurately weigh 10 mg of **2-tridecanone** and 2-undecanone into separate 10 mL volumetric flasks. Dissolve and bring to volume with methanol.
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the primary stock solution in methanol to achieve concentrations ranging from 0.1 to 50 $\mu\text{g/mL}$.
- Internal Standard Spiking Solution (10 $\mu\text{g/mL}$): Dilute the 2-undecanone primary stock solution with methanol.

3. Sample Preparation (Tomato Leaf Matrix)

- Homogenize fresh tomato leaf tissue using a mortar and pestle with liquid nitrogen.
- Accurately weigh approximately 1 g of the homogenized tissue into a 20 mL headspace vial.
- Add 2 mL of deionized water to the vial.
- Spike the sample with 10 μL of the 10 $\mu\text{g/mL}$ internal standard solution (2-undecanone).
- Immediately seal the vial with a magnetic screw cap.

4. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890B GC System (or equivalent)
- Mass Spectrometer: Agilent 5977A MSD (or equivalent)
- Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or similar non-polar column
- HS-SPME Autosampler:
 - Incubation Temperature: 60°C
 - Incubation Time: 15 min
 - Extraction Time: 30 min
 - Desorption Temperature: 250°C
 - Desorption Time: 2 min (splitless mode)
- GC Conditions:
 - Inlet Temperature: 250°C
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min
 - Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 min
 - Ramp 1: 10°C/min to 180°C
 - Ramp 2: 20°C/min to 280°C, hold for 5 min
- Mass Spectrometer Conditions:
 - Ion Source: Electron Ionization (EI)
 - Ionization Energy: 70 eV
 - Source Temperature: 230°C

- Quadrupole Temperature: 150°C
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Ions Monitored:
 - **2-Tridecanone**: m/z 58 (quantifier), 43, 71 (qualifiers)
 - 2-Undecanone (IS): m/z 58 (quantifier), 43, 85 (qualifiers)

Data Presentation

Table 1: Quantitative Data for **2-Tridecanone** Analysis

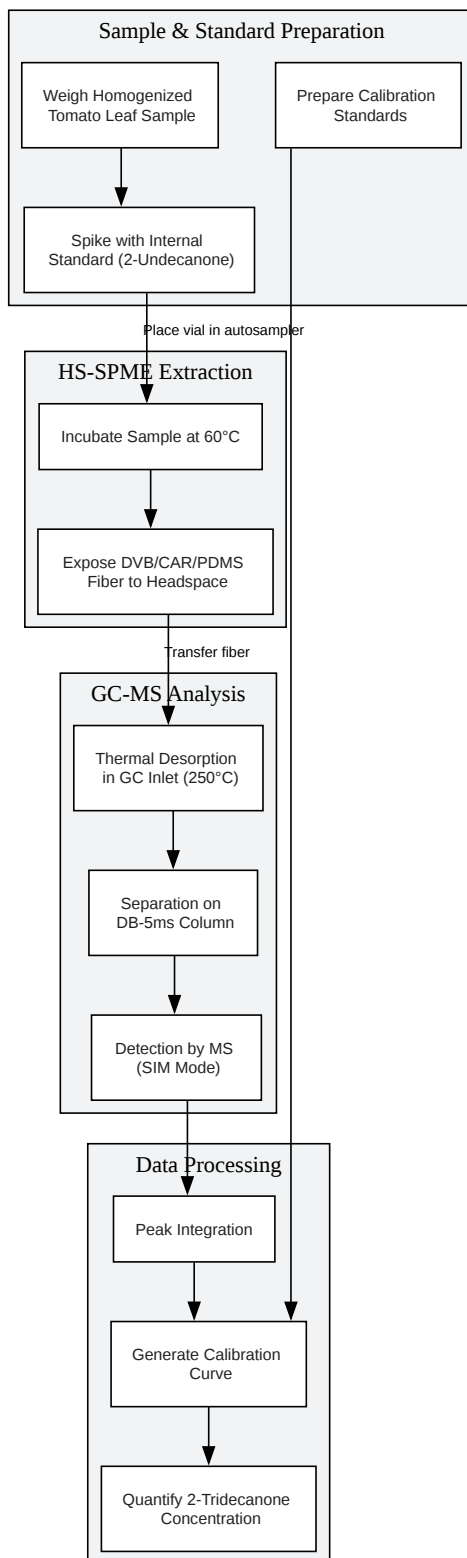
Parameter	Result
Linearity Range	0.1 - 50 µg/mL
Correlation Coefficient (r ²)	> 0.995
Limit of Detection (LOD)	0.05 ng/g
Limit of Quantification (LOQ)	0.15 ng/g
Precision (RSD%)	< 10%
Accuracy (Recovery %)	90 - 110%

Table 2: Retention Times and Monitored Ions

Compound	Retention Time (min)	Quantifier Ion (m/z)	Qualifier Ions (m/z)
2-Undecanone (IS)	~10.5	58	43, 85
2-Tridecanone	~12.8	58	43, 71

Mandatory Visualization

Workflow for Quantification of 2-Tridecanone

[Click to download full resolution via product page](#)Caption: Experimental workflow for the quantification of **2-tridecanone**.

Conclusion

The described HS-SPME-GC-MS method provides a selective, sensitive, and reliable protocol for the quantification of **2-tridecanone** in plant matrices. The use of an internal standard and SIM mode acquisition ensures high accuracy and precision, making this method suitable for routine analysis in research and quality control laboratories. The presented workflow can be adapted for the analysis of **2-tridecanone** in other relevant sample matrices with appropriate validation.

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References

- 1. 2-Tridecanone: A Naturally Occurring Insecticide from the Wild Tomato *Lycopersicon hirsutum f.glabratum* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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